

D-517 Hydrochloride: Lifecycle Management & Disposal Protocol[1][2][3]

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Compound of Interest

Compound Name: D-517 hydrochloride

CAS No.: 1794-55-4

Cat. No.: B583376

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Executive Summary & Chemical Identity

This guide outlines the mandatory disposal and handling procedures for **D-517 Hydrochloride** (CAS: 1794-55-4).[1][2][3] Also known as Verapamil Impurity I or Verapamil Related Compound B, this substance is a bioactive nitrile-containing pharmaceutical intermediate.[1][2]

Unlike generic laboratory salts, D-517 HCl poses specific pharmacological risks (calcium channel blockade potential) and chemical hazards (nitrile functionality).[1][2][3] Disposal must ensure complete thermal destruction to prevent environmental bio-accumulation or accidental cardiovascular exposure.[3]

Physicochemical Profile for Waste Classification

Property	Data	Relevance to Disposal
Chemical Name	2-(3,4-dimethoxyphenyl)-2-[2-[2-(3,4-dimethoxyphenyl)ethyl-methylamino]ethyl]-3-methylbutanenitrile;hydrochloride	Complex organic structure requires high-temp incineration.[1][2][3]
Molecular Formula	C ₂₆ H ₃₇ ClN ₂ O ₄	Contains Chlorine (Halogenated waste stream). [1][2][3]
Molecular Weight	477.0 g/mol	Heavy organic molecule; non-volatile.[2]
Solubility	Soluble in Methanol, DMSO, Water	Spills can be cleaned with aqueous/organic solvents.[2]
Hazard Class	Acute Tox. 4 (Oral); Irritant	H302: Harmful if swallowed.[1][2][3] Treat as Potent Compound.[4]

The Scientific Rationale: Why Standard Disposal Fails

Do not treat D-517 HCl as a standard inorganic salt. Many researchers mistakenly categorize "hydrochlorides" as benign salts suitable for drain disposal.[1][2] This is a critical error for D-517 HCl for two reasons:

- **Pharmacological Potency:** As a structural analog to Verapamil, D-517 retains bioactive motifs capable of interacting with L-type calcium channels.[1][2][3] Release into municipal water systems poses a risk to aquatic life and downstream water quality [1].[3]
- **Chemical Stability:** The nitrile group (C≡N) and the ether linkages in the dimethoxybenzene rings render the molecule resistant to standard hydrolysis.[3] Simple dilution does not degrade the toxicophore.

Therefore, the only validated disposal method is High-Temperature Incineration (HTI) at $>1000^{\circ}\text{C}$.^{[1][2][3]}

Operational Disposal Workflows

Protocol A: Solid Waste (Pure Substance)

Applicable to: Expired reference standards, weighing boat residues, and bulk powder.^{[1][2][3]}

- Segregation: Do not mix with general trash. Isolate in a dedicated solid waste container labeled "Toxic Organic Solid."^[3]
- Primary Containment: Place the substance in a screw-top high-density polyethylene (HDPE) or glass jar.
- Labeling: Affix a hazardous waste label detailing:
 - Constituents: **D-517 Hydrochloride** (100%).^{[1][2][3]}
 - Hazard Checkbox: Toxic, Irritant.^[5]
 - Note: "Contains Organic Nitrile & Chloride."
- Disposal Stream: Route to High-Temperature Incineration.

Protocol B: Liquid Waste (Stock Solutions & HPLC Effluent)

Applicable to: DMSO/Methanol stock solutions, HPLC mobile phases.^{[1][2][3]}

- Solvent Compatibility Check:
 - Scenario 1 (Methanol/DMSO Stocks): Because D-517 HCl contains a chloride ion, strict EHS protocols often categorize it as Halogenated Organic Waste.^{[1][2][3]} Even if the solvent (e.g., Methanol) is non-halogenated, the solute introduces halogens.^{[2][3]}
 - Scenario 2 (Aqueous/Buffer Solutions): Collect in "Aqueous Toxic" waste streams.

- Neutralization (Prohibited): Do not attempt to chemically neutralize the nitrile group with bleach or acids in the lab; this can generate toxic byproducts.[3]
- Container: Use amber glass or chemically resistant HDPE carboys.
- Final Path: Commercial incineration with flue gas scrubbing (to capture HCl gas generated during burning).[2][3]

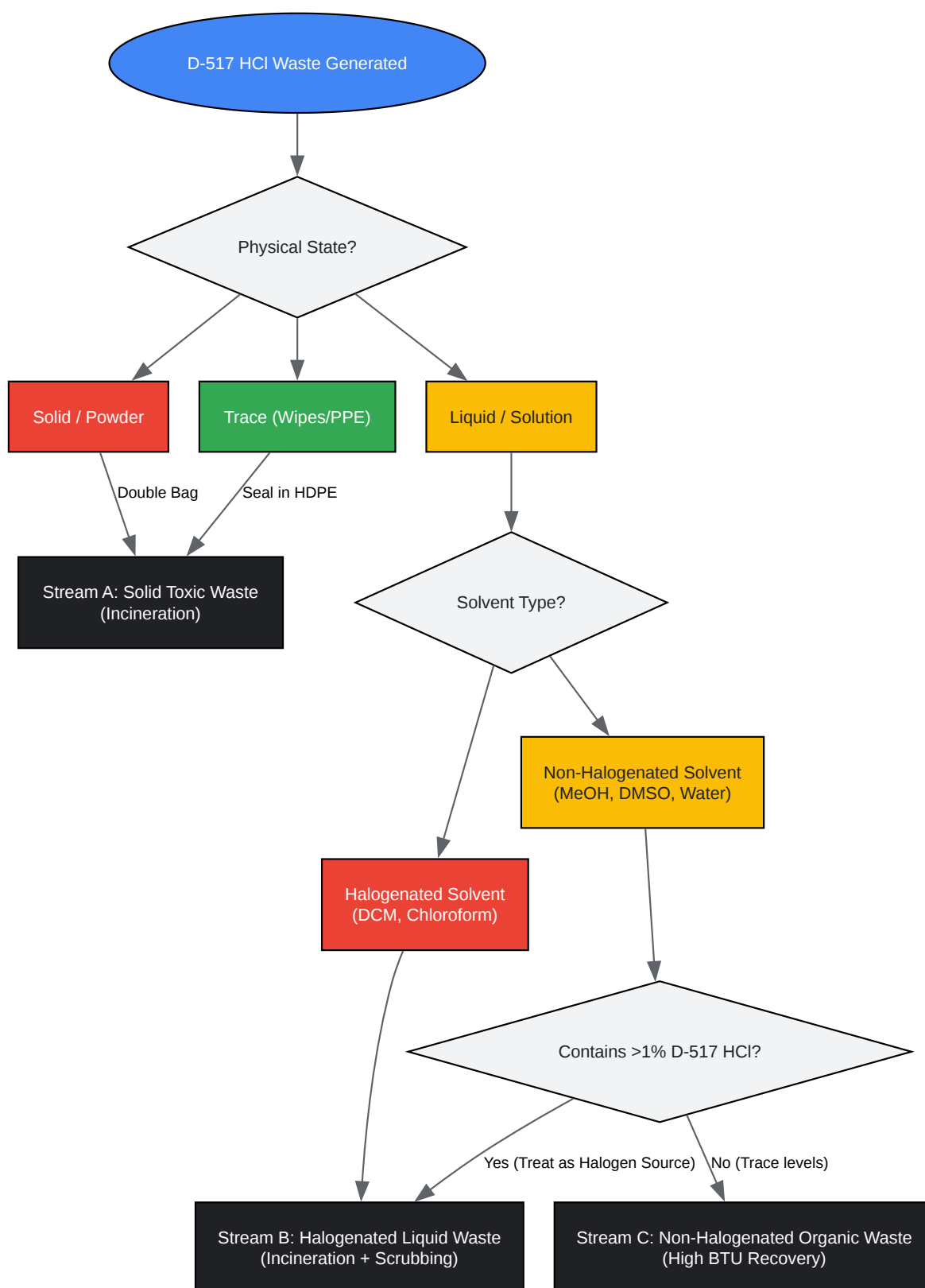
Protocol C: Spill Cleanup & Decontamination

Immediate Action Plan for Benchtop Spills.

- PPE: Nitrile gloves (double-gloved recommended), safety goggles, lab coat.[2][3]
- Containment: Cover spill with an absorbent pad.
- Solubilization: If solid, dampen the pad with Methanol (D-517 is highly soluble in MeOH) to ensure complete pickup.[2][3] Do not use water alone, as it may spread the hydrophobic organic moiety if not fully dissolved.
- Surface Decontamination: Wipe the surface three times with methanol-soaked wipes, followed by a soap-and-water rinse.[1][2][3]
- Waste: Dispose of all pads and gloves as Solid Hazardous Waste (Protocol A).

Decision Matrix: Waste Segregation Logic

The following diagram illustrates the logical flow for segregating D-517 HCl waste to ensure compliance with halogenated waste protocols.



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Figure 1: Waste segregation logic for **D-517 Hydrochloride**. Note that high concentrations in non-halogenated solvents may still require "Halogenated" classification due to the chloride content of the salt.

Regulatory & Safety References

Critical Warning: D-517 HCl is a research chemical.[1][2][3] In the absence of a specific FDA-approved disposal monograph, it defaults to the highest standard of care for bioactive organic chlorides.[2]

- National Center for Biotechnology Information (2026). PubChem Compound Summary for CID 71315155, **D-517 hydrochloride**. Retrieved from [\[Link\]](#)[1][2][3]
 - Reference for chemical structure, molecular weight, and acute toxicity warnings (H302).[2][3]
- ◦ Reference for general handling of Verapamil-class impurities and GHS classification.
- U.S. Environmental Protection Agency (EPA). Resource Conservation and Recovery Act (RCRA) Orientation Manual. Retrieved from [\[Link\]](#)
 - Reference for definition of P-listed and U-listed waste equivalents for pharmaceutical research.
- Occupational Safety and Health Administration (OSHA). Hazard Communication Standard (HCS). Retrieved from [\[Link\]](#)[1][2][3]
 - Standard for labeling and MSDS management in the laboratory.

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Sources

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